

Unraveling the Toxicogenomic Landscape: A Comparative Analysis of MECPP and Other DEHP Metabolites

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Compound of Interest

Compound Name: *Mono(2-ethyl-5-carboxypentyl) phthalate*

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A deep dive into the molecular toxicology of Di(2-ethylhexyl) phthalate (DEHP) metabolites reveals distinct and overlapping genomic and metabolic perturbations. This guide offers a comparative analysis of **mono(2-ethyl-5-carboxypentyl) phthalate** (MECPP) and other key DEHP metabolites, including mono(2-ethylhexyl) phthalate (MEHP), mono(2-ethyl-5-oxohexyl) phthalate (MEOHP), and mono(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP), providing researchers, scientists, and drug development professionals with a comprehensive overview supported by experimental data.

Di(2-ethylhexyl) phthalate (DEHP), a widely used plasticizer, is metabolized in the body into several compounds that are suspected to be the primary drivers of its toxicity.^{[1][2]}

Understanding the specific toxicogenomic effects of these individual metabolites is crucial for accurate risk assessment and the development of safer alternatives. This guide synthesizes findings from various studies to compare the impacts of MECPP and other major DEHP metabolites on gene expression, signaling pathways, and metabolic processes.

Comparative Toxicogenomic and Metabolic Effects

The primary metabolite of DEHP, MEHP, is further oxidized to form MEOHP and MEHHP, which can then be metabolized to MECPP.^{[2][3]} While all these metabolites are associated with adverse health effects, including reproductive and developmental toxicity, their potencies and

mechanisms of action can differ.[1] Toxicogenomic studies have begun to elucidate these differences at the molecular level.

Exposure to DEHP and its metabolites has been shown to disrupt crucial metabolic pathways, including those for carbohydrates, amino acids, and lipids.[4][5] For instance, studies in rats have demonstrated that DEHP exposure can lead to oxidative stress, mitochondrial dysfunction, and disordered glucose metabolism in the liver.[6] Furthermore, an integrated transcriptomic and metabolomic analysis in mice revealed that DEHP exposure significantly alters gene and metabolite profiles, particularly affecting the PI3K-Akt signaling pathway.[4]

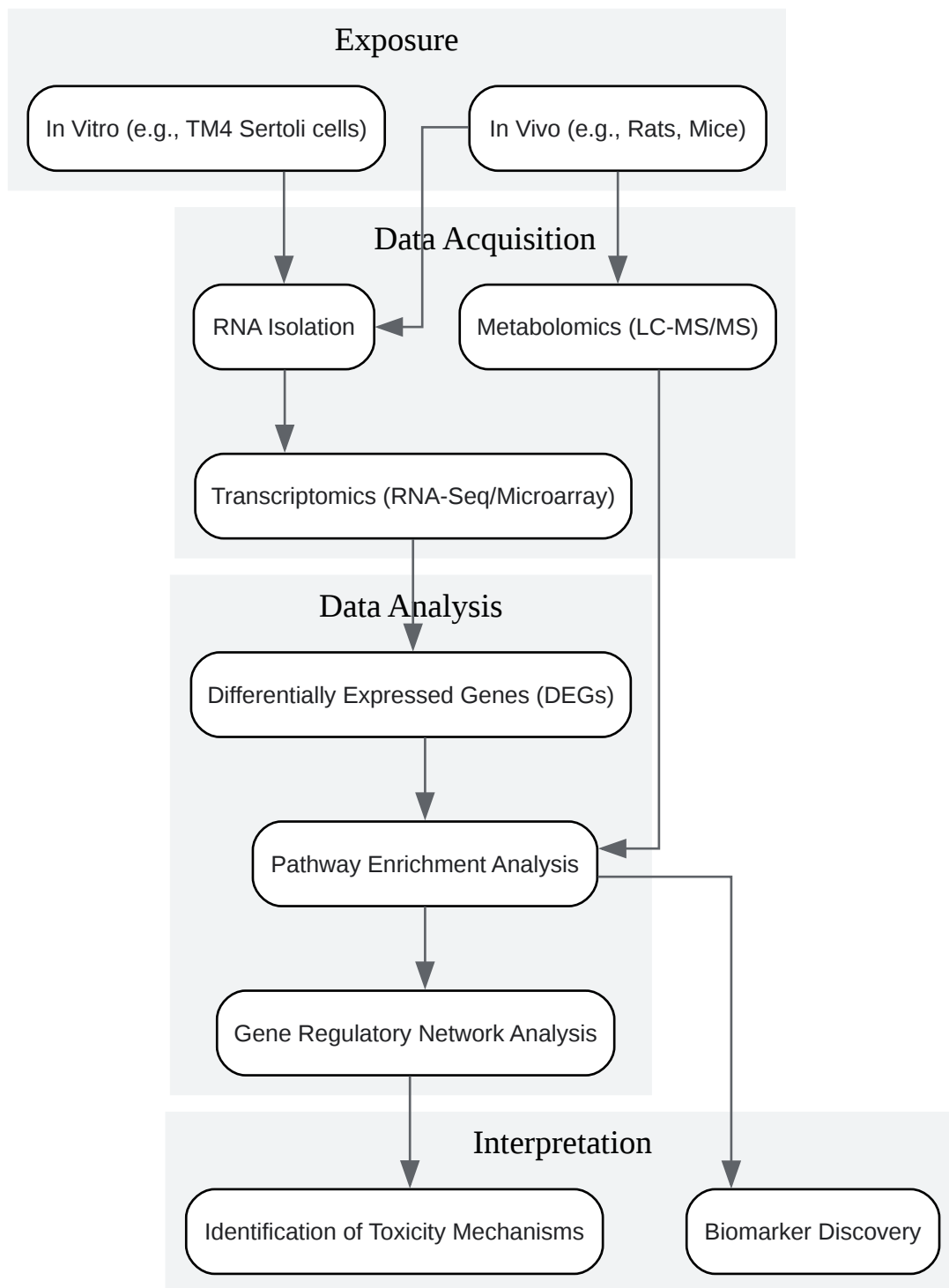
While much of the research has focused on the parent compound DEHP or the primary metabolite MEHP, there is growing interest in understanding the specific roles of the secondary oxidative metabolites, including MECPP. Studies have shown that MECPP, along with MEHHP and MEOHP, is readily detected in human samples and is associated with various health outcomes.[7][8][9][10]

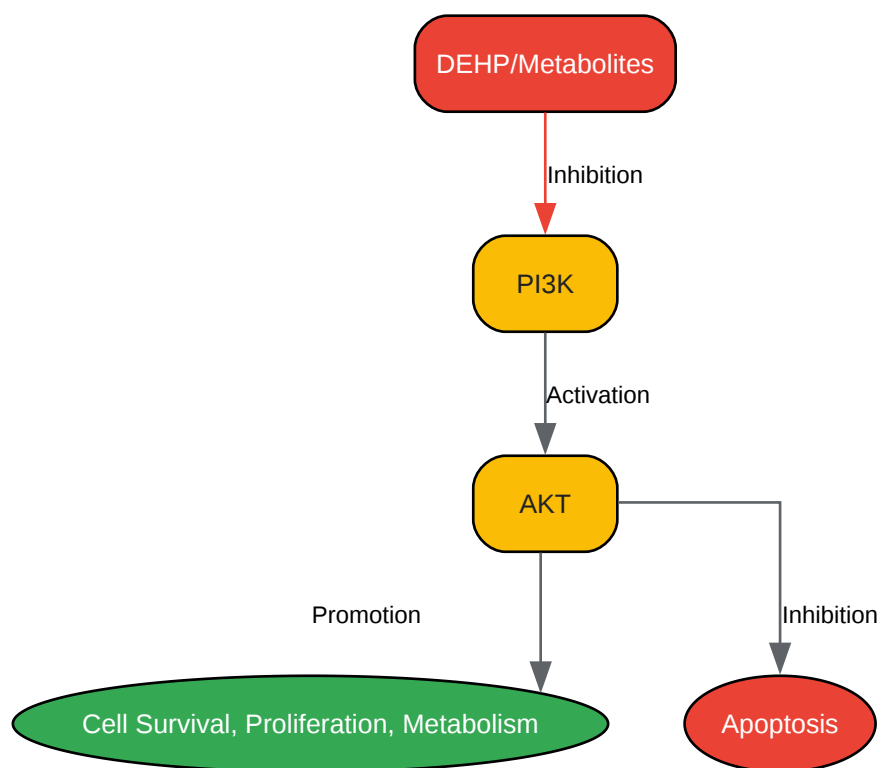
The following table summarizes the key toxicogenomic and metabolic effects of MECPP and other DEHP metabolites based on available literature.

Metabolite	Key Affected Biological Processes & Pathways	Notable Differentially Expressed Genes/Gene Families	Supporting Experimental Models
MECPP	Lipid metabolism, Endocrine system disruption, Thyroid hormone signaling	Genes related to thyroid hormone synthesis and transport	Human studies (urine and serum analysis), In vitro studies[7][11][12][13]
MEHP	PPAR signaling, Cholesterol biosynthesis, Glutathione stress response, DNA repair, PI3K/AKT signaling, Gut-liver axis disruption	Genes downstream of PPAR, Genes involved in cholesterol biosynthesis, Inflammatory response genes	TM4 Sertoli cell line, Rat models, Zebrafish larvae[14][15][16][17][18]
MEOHP	PPAR γ activation, Lipid metabolism, Endocrine disruption	Genes regulated by PPAR γ	In vitro binding assays, Human studies (urine and serum analysis)[7][8][18]
MEHHP	Lipid metabolism, Endocrine disruption	Information on specific gene targets is less defined compared to MEHP and MEOHP	Human studies (urine and serum analysis) [7][8]

Signaling Pathways and Experimental Workflows

To visualize the complex biological interactions and experimental processes involved in toxicogenomic analysis, the following diagrams are provided.





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References

- 1. Phthalates: toxicogenomics and inferred human diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Phthalate Exposure and Long-Term Epigenomic Consequences: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. TOXICOKINETICS, SUSCEPTIBLE POPULATIONS, BIOMARKERS, CHEMICAL INTERACTIONS - Toxicological Profile for Di(2-Ethylhexyl)Phthalate (DEHP) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Transcriptome Sequencing and Metabolite Analysis Revealed the Single and Combined Effects of Microplastics and Di-(2-ethylhexyl) Phthalate on Mouse Liver [mdpi.com]

- 5. researchgate.net [researchgate.net]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. escholarship.org [escholarship.org]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Maternal Urinary Phthalate Metabolites are Associated with Lipidomic Signatures Among Pregnant Women in Puerto Rico - PMC [pmc.ncbi.nlm.nih.gov]
- 13. medrxiv.org [medrxiv.org]
- 14. Toxicogenomic Screening of Replacements for Di(2-Ethylhexyl) Phthalate (DEHP) Using the Immortalized TM4 Sertoli Cell Line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Toxic effects of DEHP and MEHP on gut-liver axis in rats via intestinal flora and metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Toxic effects of DEHP and MEHP on gut-liver axis in rats via intestinal flora and metabolomics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. MEHP and MEOHP but not DEHP bind productively to the peroxisome proliferator-activated receptor γ - PMC [pmc.ncbi.nlm.nih.gov]
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